

# 3-(Bromomethyl)-3-fluorooxetane molecular weight and formula

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## Compound of Interest

Compound Name: 3-(Bromomethyl)-3-fluorooxetane

Cat. No.: B1289158

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## Technical Data: 3-(Bromomethyl)-3-fluorooxetane

This document provides the core physicochemical properties of **3-(Bromomethyl)-3-fluorooxetane**, a key intermediate in the synthesis of fluorinated pharmaceuticals and agrochemicals.<sup>[1]</sup> The introduction of the fluorinated oxetane moiety can enhance metabolic stability, membrane permeability, and binding affinity of active molecules.<sup>[1]</sup>

## Physicochemical Properties

The fundamental molecular characteristics of **3-(Bromomethyl)-3-fluorooxetane** are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>6</sub> BrFO	[2]
Molecular Weight	168.99 g/mol	[2][3]
CAS Number	865451-86-1	[2][3]

## Chemical Structure

```
dot graph { layout=neato; node [shape=plaintext]; bgcolor="#F1F3F4"; "C1" [label="C", pos="0,1!", fontcolor="#202124"]; "C2" [label="C", pos="1,0!", fontcolor="#202124"]; "O" [label="O", pos="-1,0!", fontcolor="#EA4335"]; "C3" [label="C", pos="0,-1!", fontcolor="#202124"]; "C4" [label="C", pos="0,-2!", fontcolor="#202124"]; "Br" [label="Br", pos="1,-2!", fontcolor="#34A853"]; "F" [label="F", pos="-1,-1!", fontcolor="#4285F4"]; "C1" -- "C2" [color="#202124"]; "C2" -- "C3" [color="#202124"]; "C3" -- "O" [color="#202124"]; "O" -- "C1" [color="#202124"]; "C3" -- "C4" [color="#202124"]; "C4" -- "Br" [color="#202124"]; "C3" -- "F" [color="#202124"]; } } 2D structure of 3-(Bromomethyl)-3-fluorooxetane.
```

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## References

- 1. 3-(Bromomethyl)-3-fluorooxetane [myskinrecipes.com]
- 2. 3-(Bromomethyl)-3-fluorooxetane [myskinrecipes.com]
- 3. 865451-86-1|3-(Bromomethyl)-3-fluorooxetane|3-(Bromomethyl)-3-fluorooxetane|-范德生物科技公司 [bio-fount.com]
- 4. To cite this document: BenchChem. [3-(Bromomethyl)-3-fluorooxetane molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1289158#3-bromomethyl-3-fluorooxetane-molecular-weight-and-formula>

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